

Dibutyltin maleate CAS number and properties

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Compound of Interest

Compound Name: *Dibutyltin maleate*

Cat. No.: *B3426576*

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An In-depth Technical Guide to **Dibutyltin Maleate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dibutyltin maleate (DBTM) is an organotin compound with the chemical formula $C_{12}H_{20}O_4Sn$. [1][2] It is a versatile chemical primarily utilized as a heat stabilizer for polyvinyl chloride (PVC) resins and as a condensation catalyst in the synthesis of polymers and other organic compounds. [1][3][4][5][6] This guide provides a comprehensive overview of its chemical and physical properties, synthesis and analytical protocols, and its biological interactions, particularly its effects on cellular signaling pathways.

Chemical and Physical Properties

The properties of **dibutyltin maleate** are summarized in the table below. It is typically a white amorphous powder or a colorless to pale yellow liquid. [3][7][8] It exhibits low volatility and is slightly soluble in organic solvents like benzene and toluene, while being insoluble in water. [3][5][7]

Property	Value	References
CAS Number	78-04-6	[1][2][3][7]
Molecular Formula	C ₁₂ H ₂₀ O ₄ Sn	[1][2][3]
Molecular Weight	346.99 g/mol	[1][7]
Appearance	White powder or colorless to pale yellow liquid	[3][7][8]
Melting Point	108-113 °C or 110 °C or 135-138 °C	[7][8][9]
Solubility	Slightly soluble in benzene and toluene; Insoluble in water	[7]
Flash Point	204 °C	[8]
Tin Content	~34.2%	[8][9]

Experimental Protocols

Synthesis of Dibutyltin Maleate

A common method for the synthesis of **dibutyltin maleate** involves the reaction of dibutyltin oxide with maleic anhydride.[9]

Materials:

- Dibutyltin oxide, finely divided
- Maleic anhydride
- Inert cycloaliphatic hydrocarbon solvent (e.g., cyclohexane)[9]
- Tumbling type mixing apparatus
- Reaction vessel with heating and cooling capabilities[9]

Procedure:

- A mixture of finely divided dibutyltin oxide (3 moles) and maleic anhydride (1.5 moles) is blended in a tumbling type mixing apparatus.
- Alternatively, substantially stoichiometric amounts of maleic anhydride and dibutyltin oxide are reacted in the presence of an inert cycloaliphatic hydrocarbon solvent (with a boiling point of at least 75°C) as a reaction medium.[9]
- The reaction mixture is heated. The reaction can be maintained at a temperature between 60°C and 130°C.[9]
- The progress of the reaction can be monitored by differential thermal analysis, which will indicate the formation of non-stoichiometric **dibutyltin maleate**.
- After the completion of the reaction, the reaction medium is cooled to approximately 15°C to 35°C to crystallize the **dibutyltin maleate** product.[9]
- The crystallized product is then recovered by filtration.[9]
- The recovered product can be dried on trays at a temperature of 50°C to 90°C.[9]

Analysis of Dibutyltin Maleate in PVC Products by GC/MS

This protocol describes the analysis of dibutyltin compounds in PVC products, adapted from Japan's Food Sanitation Act.[10]

Materials:

- PVC sample
- Hydrochloric acid
- Sodium tetraethylborate
- Acetic acid/sodium acetate buffer solution
- Hexane

- Gas chromatograph-mass spectrometer (GC/MS)

Sample Preparation:

- A small piece of the PVC sample (e.g., 5 mm) is subjected to solvent extraction under acidic conditions using hydrochloric acid.[\[10\]](#)
- The extract is then derivatized using sodium tetraethylborate. This is done by adding an acetic acid/sodium acetate buffer solution and a sodium tetraethylborate aqueous solution, followed by vigorous shaking.[\[10\]](#)
- The hexane layer containing the derivatized dibutyltin is collected for GC/MS analysis.[\[10\]](#)

GC/MS Analysis:

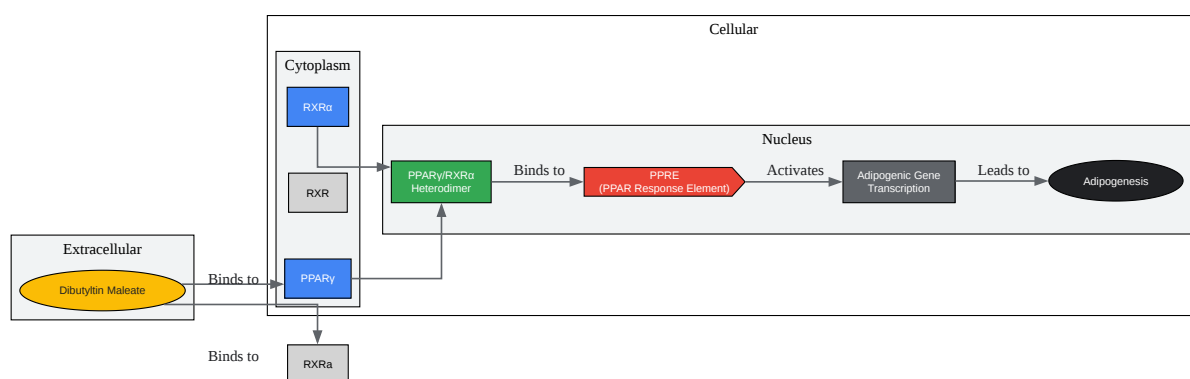
- The derivatized sample is injected into the GC/MS system.[\[10\]](#)
- The analysis is typically performed in selected ion monitoring (SIM) mode for enhanced sensitivity and specificity.[\[10\]](#)
- Quantitation is achieved by comparing the peak area of the derivatized dibutyltin in the sample to that of a standard solution of known concentration.[\[10\]](#)

Biological Activity and Signaling Pathways

Dibutyltin compounds, including **dibutyltin maleate**, have been shown to exert significant biological effects, including immunotoxicity and developmental toxicity.[\[6\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#) Notably, these compounds are identified as agonists for Peroxisome Proliferator-Activated Receptor gamma (PPAR γ) and Retinoid X Receptor alpha (RXR α), which are key regulators of adipogenesis and inflammation.[\[11\]](#)[\[14\]](#)

PPAR γ /RXR α Signaling Pathway

The following diagram illustrates the proposed mechanism of action for **dibutyltin maleate** in activating the PPAR γ /RXR α signaling pathway, leading to adipogenesis.

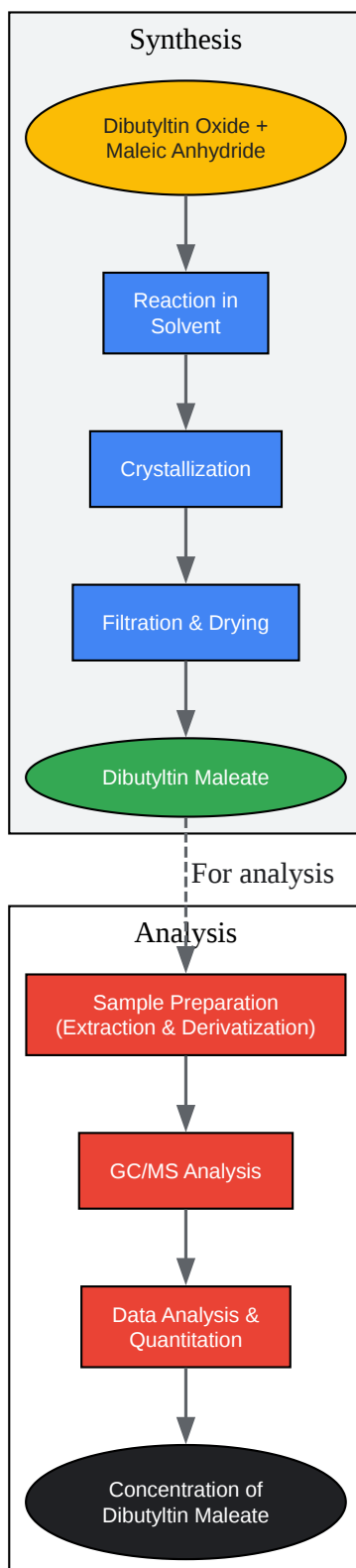


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Caption: Activation of the PPAR γ /RXR α pathway by **Dibutyltin Maleate**.

Experimental and Analytical Workflows

The following diagram outlines a general workflow for the synthesis and subsequent analysis of **dibutyltin maleate**.



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Caption: General workflow for synthesis and analysis of **Dibutyltin Maleate**.

Conclusion

Dibutyltin maleate is a commercially significant organotin compound with well-defined applications in the polymer industry. Its synthesis and analysis are achievable through established chemical protocols. However, its biological activity, particularly its role as an endocrine disruptor through the activation of the PPAR γ /RXR α signaling pathway, warrants careful consideration in its handling and application, especially for professionals in drug development and life sciences. Further research is necessary to fully elucidate the long-term health effects of exposure to dibutyltin compounds.^[13]

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